

A Comprehensive Technical Guide to (2R)-2-amino-2-(4-hydroxyphenyl)acetamide

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Compound of Interest

Compound Name: 2-amino-N-(4-hydroxyphenyl)acetamide

Cat. No.: B13264362

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This guide provides an in-depth analysis of (2R)-2-amino-2-(4-hydroxyphenyl)acetamide, a compound of significant interest in pharmaceutical research and development. We will delve into its nomenclature, physicochemical properties, synthesis, analytical characterization, and its role in biological systems. This document is intended for researchers, scientists, and drug development professionals seeking a thorough understanding of this molecule.

Nomenclature and Chemical Identity

(2R)-2-amino-2-(4-hydroxyphenyl)acetamide is the systematic name for a chiral molecule. In the pharmaceutical and research landscape, it is more commonly known by several other names. Establishing a clear understanding of its various identifiers is crucial for accurate literature searching and regulatory compliance.

One of its prominent synonyms is Noralfenephine. It is also recognized by the CAS Registry Number 15302-18-8.

Identifier Type	Identifier
IUPAC Name	(2R)-2-amino-2-(4-hydroxyphenyl)acetamide
Common Synonym	Noralfenephine
CAS Registry Number	15302-18-8
Molecular Formula	C ₈ H ₁₀ N ₂ O ₂
Molecular Weight	166.18 g/mol
InChI Key	BKWJAKQVGHWELA-SCSAIBSYSA-N

Physicochemical Properties

The physicochemical properties of a compound are fundamental to its behavior in both chemical and biological systems. These properties influence its absorption, distribution, metabolism, and excretion (ADME) profile, as well as its formulation characteristics.

Property	Value	Source
Physical State	Solid	
Melting Point	189-191 °C	
Solubility	Soluble in water	
pKa	(Predicted) Basic pKa: 7.9, Acidic pKa: 10.2	

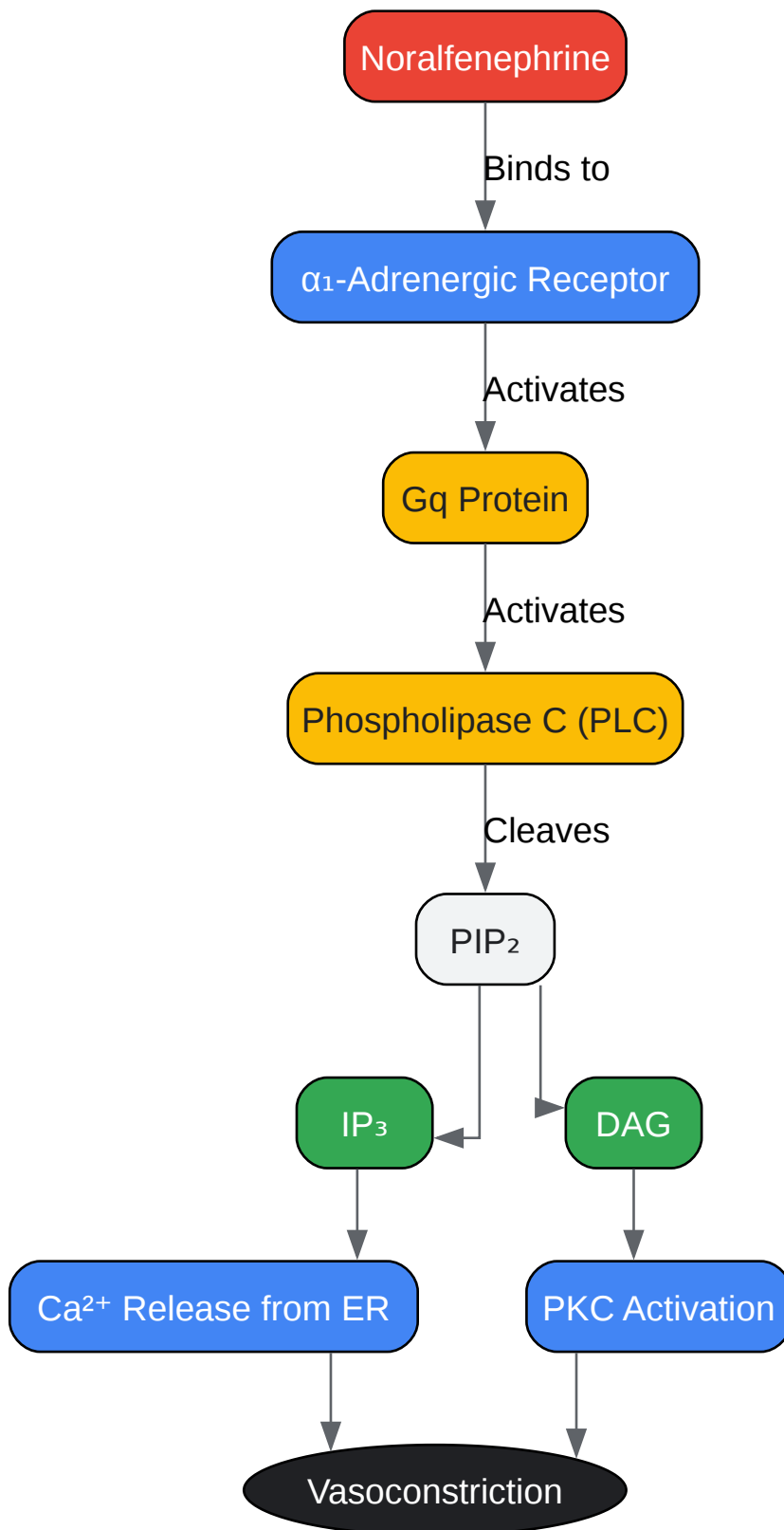
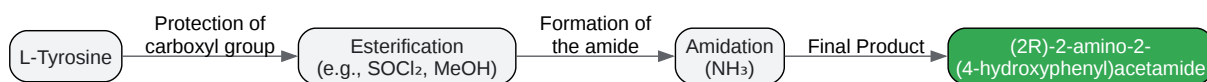
Synthesis and Manufacturing Considerations

The stereospecific synthesis of (2R)-2-amino-2-(4-hydroxyphenyl)acetamide is a critical aspect of its production for pharmaceutical use. The (R)-configuration is essential for its biological activity. A common synthetic approach involves the use of a chiral starting material or a chiral auxiliary to ensure the desired stereochemistry.

A plausible synthetic route starts from L-tyrosine, a readily available chiral amino acid. This approach leverages the inherent stereochemistry of the starting material to produce the desired

(R)-enantiomer of the final product.

Conceptual Synthetic Workflow



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